

Proper Disposal of L-869298 (L-NAME hydrochloride)

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Compound of Interest

Compound Name: L-869298

Cat. No.: B1674196

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Disposal Information

This document provides detailed procedural guidance for the proper disposal of **L-869298**, chemically identified as N ω -nitro-L-arginine methyl ester hydrochloride (L-NAME hydrochloride), CAS Number 51298-62-5. Adherence to these protocols is critical for maintaining laboratory safety and ensuring environmental compliance.

Summary of Key Safety and Disposal Data

The following table summarizes essential information for the safe handling and disposal of **L-869298**.

Parameter	Information	Source
Chemical Name	N ω -nitro-L-arginine methyl ester hydrochloride	[1][2][3]
Synonyms	L-NAME hydrochloride, L-869298	[1][2][3]
CAS Number	51298-62-5	[1][2]
Physical State	Solid, Off-white powder	[1]
Primary Hazards	May cause skin, eye, and respiratory tract irritation.[2][3] [4] Some sources state it is not considered hazardous by OSHA 2012 standards.[1]	
Incompatible Materials	Strong oxidizing agents.[1]	
Storage	Keep container tightly closed in a dry and well-ventilated place.[1] Recommended to be kept refrigerated.[1]	

Experimental Protocols: Step-by-Step Disposal Procedure

The disposal of **L-869298** should be conducted in accordance with all applicable federal, state, and local environmental regulations.[5] The following is a step-by-step guide for its proper disposal in a laboratory setting.

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical waste, ensure you are wearing appropriate personal protective equipment:

- Safety glasses or goggles

- Chemical-resistant gloves
- Laboratory coat

Step 2: Waste Collection

- For solid waste, carefully sweep up the material to avoid generating dust.^[1]
- Place the collected solid waste into a clearly labeled, sealable container.
- For solutions, absorb the liquid with an inert material (e.g., vermiculite, sand) and place it in a sealed container.
- Do not dispose of **L-869298** down the drain or in regular trash.

Step 3: Labeling and Storage of Waste

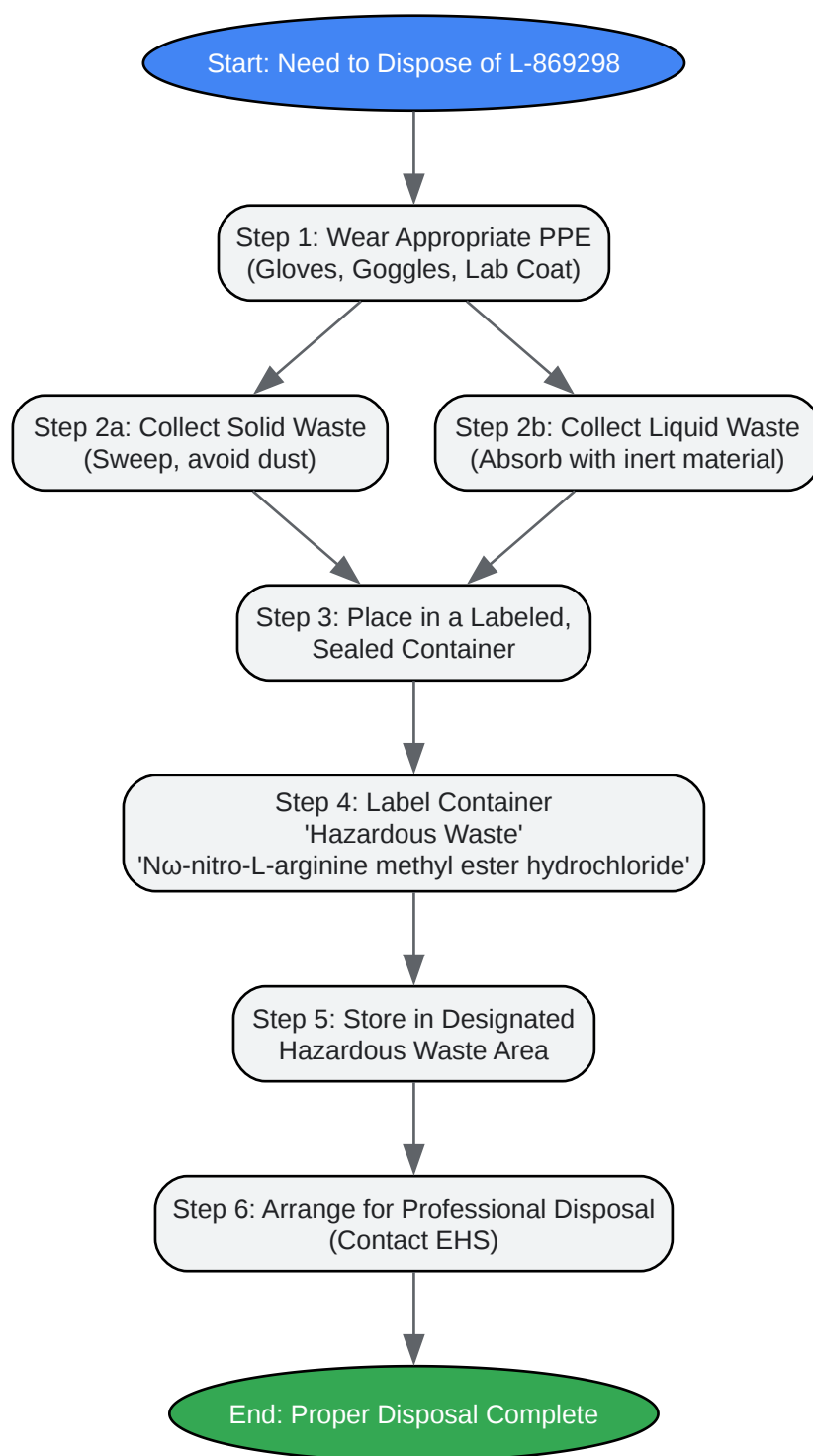
- Label the waste container with "Hazardous Waste" and the full chemical name: "N ω -nitro-L-arginine methyl ester hydrochloride".
- Include the date of waste generation.
- Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area, away from incompatible materials like strong oxidizing agents.

Step 4: Final Disposal

- Arrange for the collection and disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service.^[6]

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **L-869298**.



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Caption: Logical workflow for the proper disposal of **L-869298**.

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